

Proper Disposal of PPQ-102: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: PPQ-102

Cat. No.: B1684367

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential safety and logistical information for the proper disposal of **PPQ-102**, a potent CFTR chloride channel inhibitor.

PPQ-102 (CAS 931706-15-9) is a combustible solid classified as Water Hazard Class 3 (WGK 3), indicating it is highly hazardous to water. [cite:] Proper disposal is crucial to prevent environmental contamination and ensure laboratory safety. The following procedures are based on general best practices for hazardous laboratory chemical waste and should be performed in accordance with all local, state, and federal regulations.

Immediate Safety and Handling

Before beginning any disposal-related activities, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat. Handle **PPQ-102** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust particles.

Quantitative Data Summary

For safe handling and storage, please refer to the following quantitative data for **PPQ-102**:

Property	Value	Source
Chemical Formula	C ₂₆ H ₂₂ N ₄ O ₃	[1][2]
Molecular Weight	438.48 g/mol	[1][2][3]
CAS Number	931706-15-9	[1][2][3]
Storage Temperature	-20°C	[1][3]
Solubility	Soluble in DMSO	[1]
Physical Form	Crystalline solid	[3]
Hazard Classification	Combustible Solid, Water Hazard Class 3 (WGK 3)	[3]

Step-by-Step Disposal Protocol

The disposal of **PPQ-102**, as a hazardous chemical waste, must be handled systematically to ensure safety and compliance.

1. Waste Identification and Segregation:

- **PPQ-102** waste includes the pure compound, contaminated labware (e.g., vials, pipette tips), and solutions containing **PPQ-102**.
- Segregate **PPQ-102** waste from other chemical waste streams to avoid incompatible mixtures. Specifically, keep it separate from reactive, corrosive, and oxidizing materials.

2. Containerization:

- Use a designated, leak-proof, and chemically compatible container for solid **PPQ-102** waste. A high-density polyethylene (HDPE) container is a suitable option.
- For solutions containing **PPQ-102** (e.g., in DMSO), use a separate, clearly labeled, and sealed container appropriate for liquid hazardous waste.
- Do not overfill waste containers; a general rule is to fill to no more than 80% capacity.

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste."
- The label must include:
 - The full chemical name: "**PPQ-102** (6,7-Dihydro-7,9-dimethyl-6-(5-methyl-2-furanyl)-11-phenylpyrimido[4',5':3,4]pyrrolo[1,2-a]quinoxaline-8,10(5H,9)-dione)"
 - The CAS number: "931706-15-9"
 - The hazard characteristics: "Combustible Solid, Highly Hazardous to Water (WGK 3)"
 - The date of waste accumulation.
 - The name and contact information of the generating laboratory and Principal Investigator.

4. Storage:

- Store the sealed and labeled hazardous waste container in a designated, secure, and well-ventilated waste accumulation area.
- Ensure the storage area is away from sources of ignition and is not accessible to unauthorized personnel.

5. Disposal:

- Arrange for the collection and disposal of the **PPQ-102** waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **PPQ-102** down the drain or in regular trash. Its high water hazard classification makes aqueous disposal particularly dangerous to the environment.

Disposal of Empty Containers:

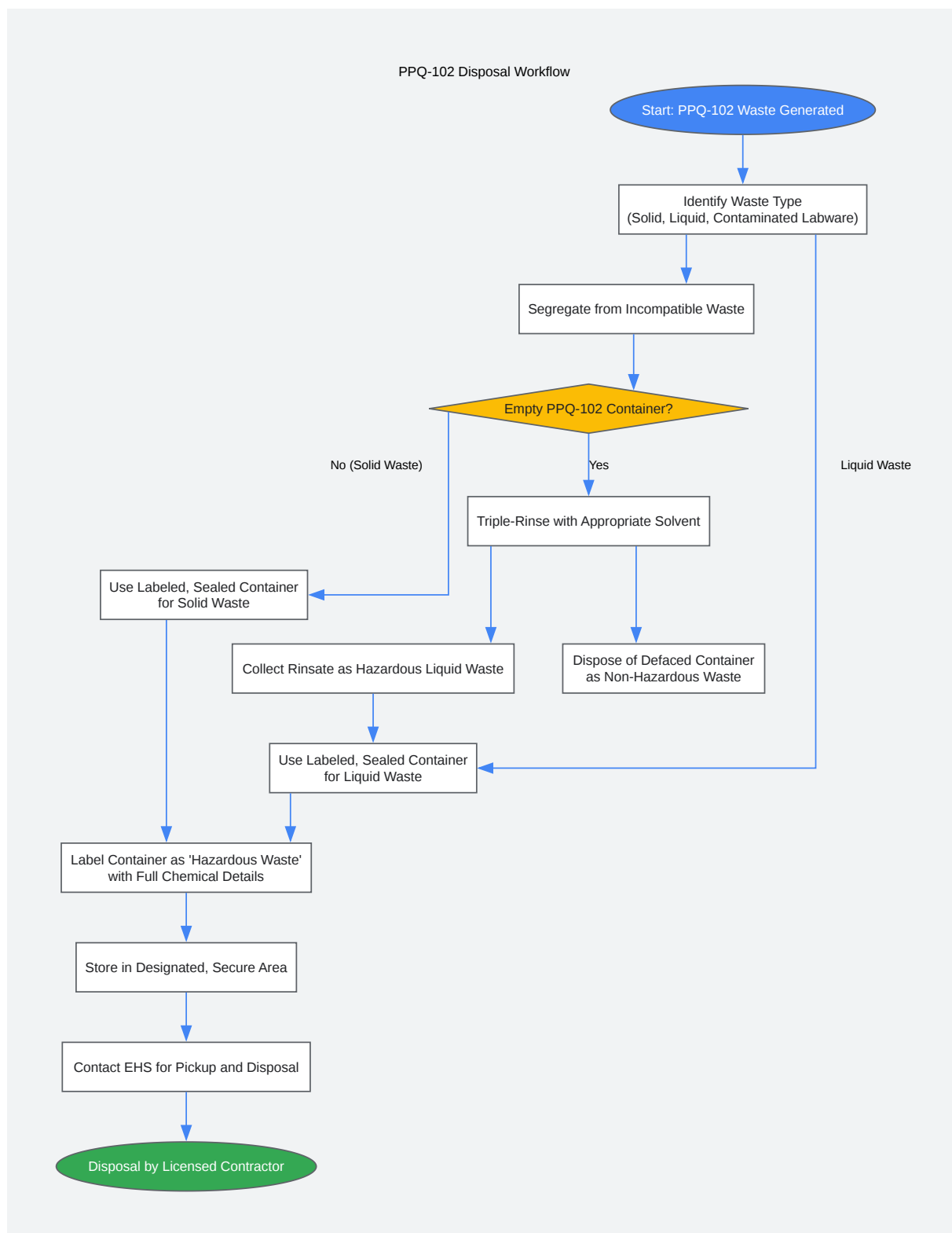
- Empty containers that held **PPQ-102** must be triple-rinsed with a suitable solvent (such as DMSO, followed by a solvent like ethanol or acetone that is miscible with both DMSO and

water).

- The rinsate must be collected and disposed of as hazardous liquid waste.
- After triple-rinsing, the container can be defaced of its original label and disposed of as non-hazardous solid waste, in accordance with institutional policies.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **PPQ-102**.



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Caption: Workflow for the safe disposal of **PPQ-102** waste.

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References

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